

Essential Safety and Operational Guide for 1,2,3-Heptanetriol

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Compound of Interest

Compound Name: 1,2,3-Heptanetriol

Cat. No.: B024924

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This guide provides immediate safety, handling, and disposal protocols for **1,2,3-Heptanetriol**, tailored for research, scientific, and drug development professionals. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Chemical Identifier:

- Name: **1,2,3-Heptanetriol**
- CAS Number: 103404-57-5[1]
- Synonyms: 1,2,3-Trihydroxyheptane, Heptane-1,2,3-triol

Hazard Identification:

A Safety Data Sheet (SDS) from Fisher Scientific identifies **1,2,3-Heptanetriol** as a hazardous chemical.[1] The primary hazards are:

- Causes skin irritation (Category 2).[1]
- Causes serious eye irritation (Category 2).[1]
- May cause respiratory irritation (Specific target organ toxicity, single exposure, Category 3). [1]

Personal Protective Equipment (PPE):

The following table summarizes the required PPE for handling **1,2,3-Heptanetriol**. It is imperative to use this equipment to prevent exposure.

PPE Category	Item	Specification	Purpose
Eye Protection	Safety Goggles	Tight-sealing	To prevent eye contact and serious irritation. [1]
Hand Protection	Protective Gloves	Chemical-resistant (e.g., Nitrile)	To prevent skin contact and irritation. [1] [2]
Body Protection	Protective Clothing	Lab coat or coveralls	To protect skin from accidental splashes.
Respiratory	Respirator	Type N95 (US) or equivalent	Recommended to avoid respiratory irritation, especially in poorly ventilated areas.

Operational Plan: Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)

Handling Procedures:

- Preparation: Before handling, ensure all required PPE is correctly worn.
- Dispensing: Avoid creating dust if handling the solid form.[\[1\]](#) Handle with care to prevent spills.

- Contact Avoidance: Do not allow the chemical to come into contact with eyes, skin, or clothing.^[1]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.^[1]

Storage:

- Store in a tightly closed, suitable container.^[1]
- Keep in a cool, dry, and well-ventilated place.

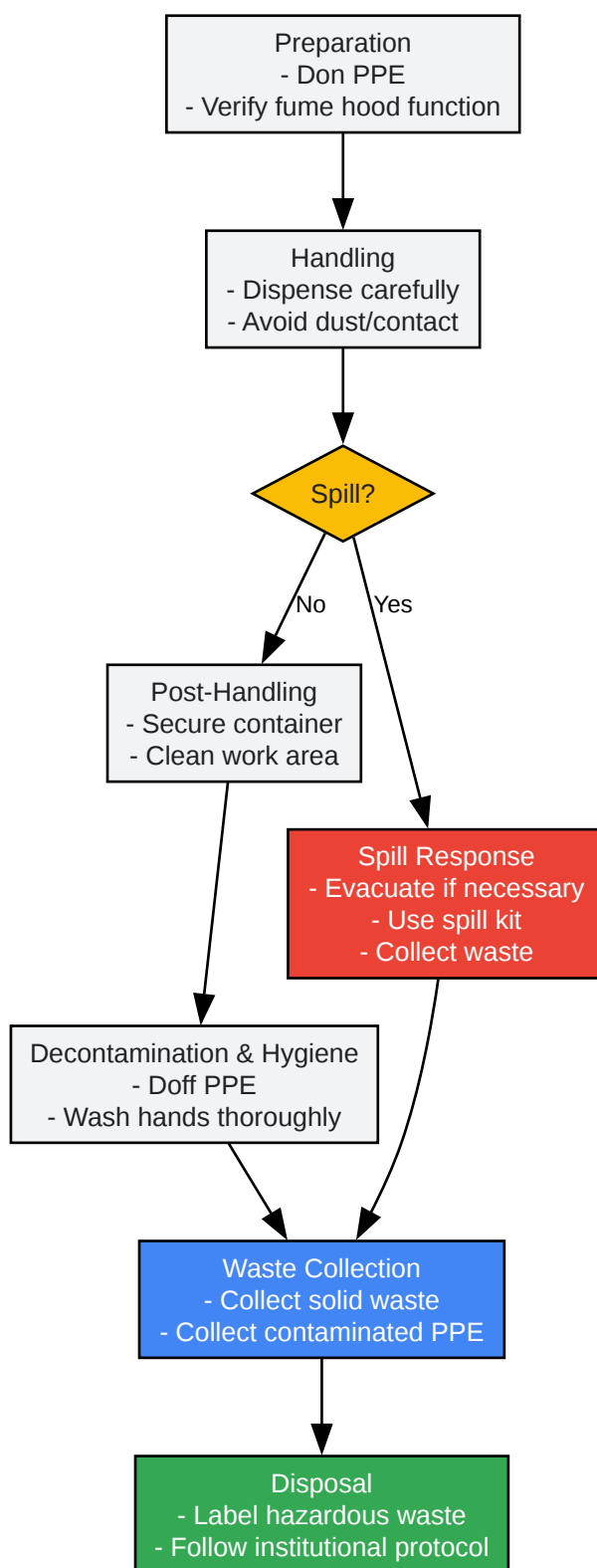
Disposal Plan:

Contaminated materials and the chemical itself must be disposed of as hazardous waste.

- Collection: Sweep or shovel spilled solid material into a suitable, labeled container for disposal.^[1]
- Contaminated PPE: Used gloves and disposable clothing should be collected in a designated hazardous waste container.
- Waste Disposal: Dispose of chemical waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain or in regular trash.

Visual Workflow for Handling 1,2,3-Heptanetriol

The following diagram illustrates the standard operating procedure for the safe handling and disposal of **1,2,3-Heptanetriol**.



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Caption: Workflow for safe handling and disposal of **1,2,3-Heptanetriol**.

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References

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- 2. hsa.ie [hsa.ie]
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